

N1-Benzyl-N1-methylethane-1,2-diamine

molecular weight and formula

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Compound of Interest

Compound Name: N1-Benzyl-N1-methylethane-1,2-diamine

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Technical Guide: N1-Benzyl-N1-methylethane-1,2-diamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N1-Benzyl-N1-methylethane-1,2-diamine**, a versatile diamine derivative. It covers the essential physicochemical properties, a detailed experimental protocol for its synthesis, and its application in modern drug discovery, particularly as a linker in Proteolysis Targeting Chimeras (PROTACs).

Core Molecular Data

N1-Benzyl-N1-methylethane-1,2-diamine is a key building block in organic synthesis. Its molecular structure and properties are summarized below.

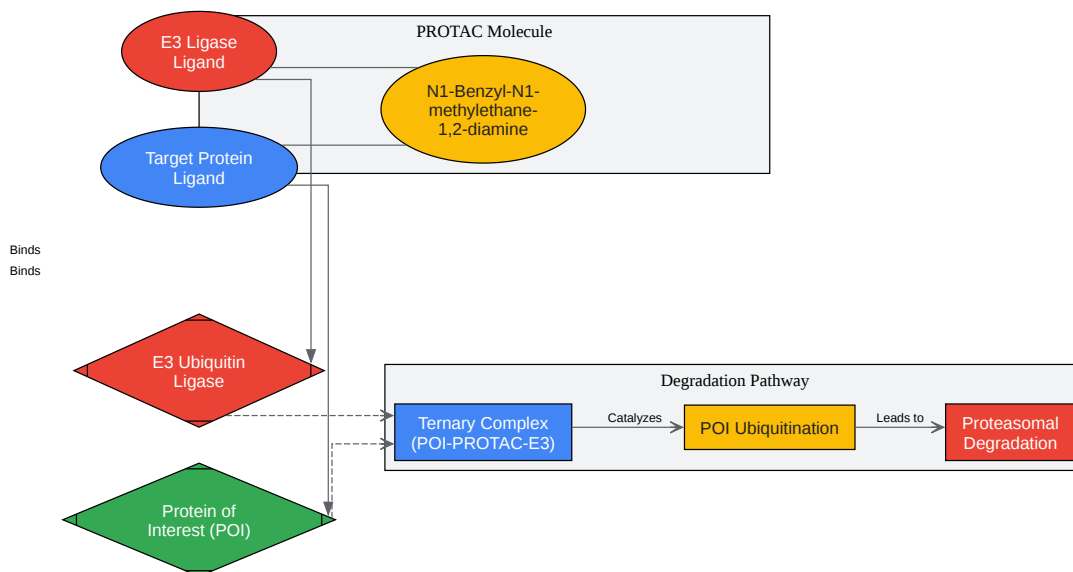
Property	Value
Molecular Formula	C10H16N2[1][2]
Molecular Weight	164.25 g/mol [1][2]
CAS Number	14165-18-5[1][2]

Applications in Organic Synthesis and Drug Discovery

N1-Benzyl-N1-methylethane-1,2-diamine serves two primary roles in advanced chemical synthesis:

- **Protecting Group:** It is utilized in organic synthesis to protect amino groups. The benzyl group can be selectively introduced and later removed, facilitating complex molecular constructions, such as in the synthesis of amino acids.
- **PROTAC Linker:** In the rapidly evolving field of targeted protein degradation, this molecule is employed as a linker for the synthesis of PROTACs.^[2] PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the target's degradation through the cell's ubiquitin-proteasome system.

The role of **N1-Benzyl-N1-methylethane-1,2-diamine** as a PROTAC linker is conceptually illustrated in the workflow below.



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References

- 1. N1-BENZYL-N1-METHYLETHANE-1,2-DIAMINE synthesis - chemicalbook [chemicalbook.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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